

Spectroscopic Elucidation of 5-Cyclopropoxy-4-iodo-2-nitropyridine: A Technical Guide

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Compound of Interest

Compound Name: 5-Cyclopropoxy-4-iodo-2-nitropyridine

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This technical guide provides a comprehensive overview of the spectroscopic characterization of **5-Cyclopropoxy-4-iodo-2-nitropyridine**, a key heterocyclic intermediate in contemporary drug discovery and materials science. Pyridine derivatives are foundational motifs in numerous biologically active compounds, and the specific substitution pattern of this molecule offers a versatile scaffold for further chemical elaboration.^{[1][2]} The presence of a nitro group, an iodo substituent, and a cyclopropoxy moiety imparts unique electronic and steric properties, making a thorough structural confirmation essential for its application in research and development.

This document details the expected data from Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) spectroscopy. While direct experimental spectra for this specific compound are not widely published, the data presented herein are based on established principles of spectroscopy and analysis of closely related structural analogs found in the literature.^{[3][4]} The protocols and interpretations are designed to provide researchers, scientists, and drug development professionals with a robust framework for the analysis of this and similar molecules.

Molecular Structure and Atom Numbering

A clear understanding of the molecular architecture is paramount for the correct assignment of spectroscopic signals. The structure of **5-Cyclopropoxy-4-iodo-2-nitropyridine** is presented below with a systematic numbering scheme that will be used for the interpretation of the NMR data.

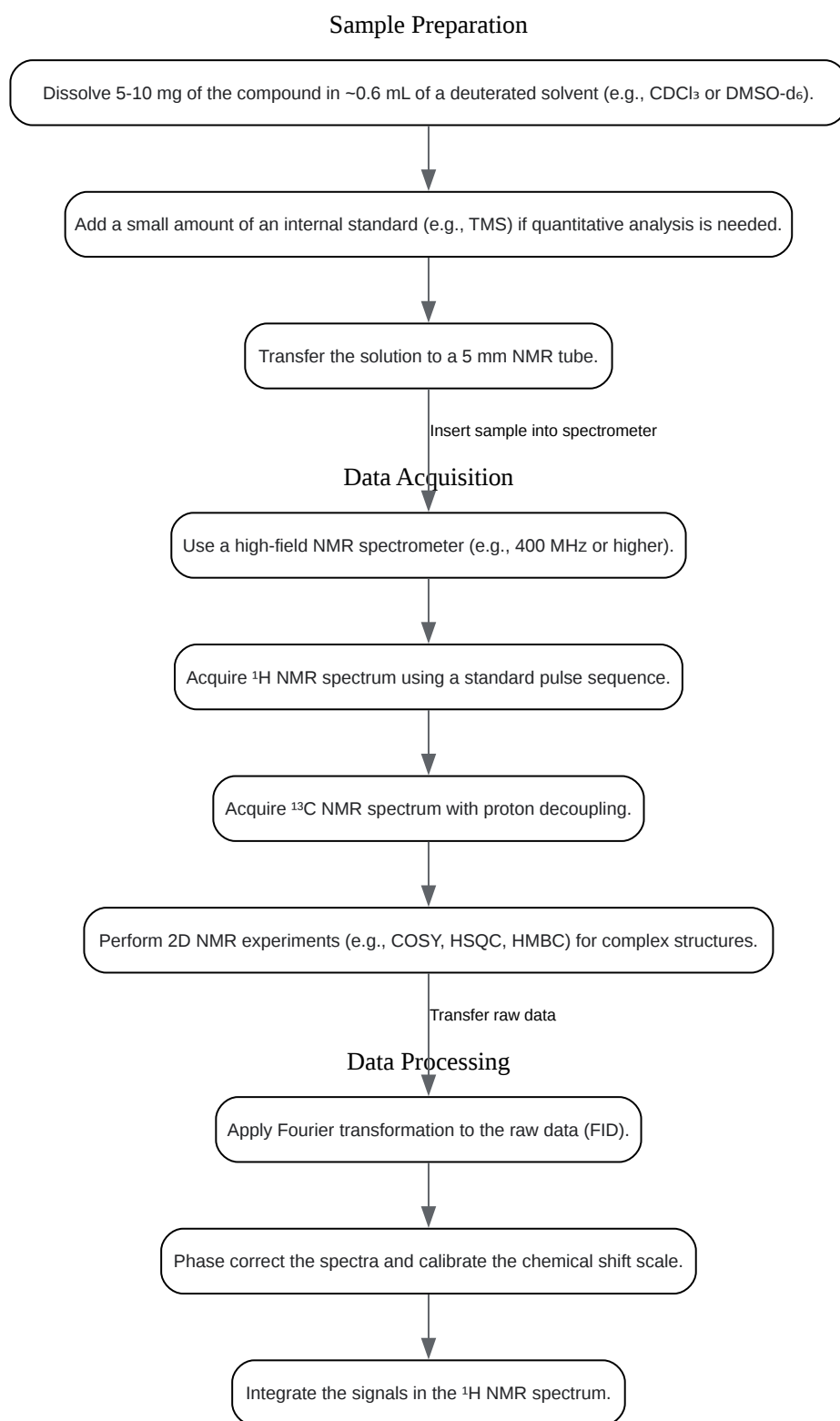
Figure 1. Molecular structure of **5-Cyclopropoxy-4-iodo-2-nitropyridine** with atom numbering.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. The analysis of both ^1H (proton) and ^{13}C (carbon-13) NMR spectra allows for the unambiguous assignment of the molecular skeleton and the position of substituents.

Experimental Protocol: NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR data for compounds like **5-Cyclopropoxy-4-iodo-2-nitropyridine** is outlined below. This protocol ensures reproducibility and accurate data interpretation.



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Figure 2. General workflow for NMR data acquisition and processing.

Predicted ^1H NMR Data

The predicted ^1H NMR spectrum of **5-Cyclopropoxy-4-iodo-2-nitropyridine** in CDCl_3 at 400 MHz is summarized in the table below. The chemical shifts are influenced by the electron-withdrawing nature of the nitro group and the iodine atom, as well as the electron-donating effect of the cyclopropoxy group.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Assignment
~8.3	s	H-3
~7.9	s	H-6
~4.0	m	H-1' (cyclopropyl CH)
~0.9	m	H-2', H-3' (cyclopropyl CH_2)

Interpretation of ^1H NMR Spectrum:

- H-3 and H-6:** The two protons on the pyridine ring are expected to appear as singlets due to the lack of adjacent protons. The H-3 proton is deshielded by the adjacent nitro group, while the H-6 proton is also in an electron-deficient environment.
- Cyclopropoxy Group:** The methine proton (H-1') of the cyclopropyl group is expected to be a multiplet around 4.0 ppm due to coupling with the adjacent methylene protons. The four methylene protons (H-2', H-3') will appear as complex multiplets in the aliphatic region, typically below 1.0 ppm.

Predicted ^{13}C NMR Data

The predicted ^{13}C NMR spectrum provides information about the carbon framework of the molecule.

Predicted Chemical Shift (δ , ppm)	Assignment
~160	C-5
~155	C-2
~152	C-6
~125	C-3
~95	C-4
~60	C-1'
~6	C-2', C-3'

Interpretation of ^{13}C NMR Spectrum:

- Aromatic Carbons:** The carbon atoms of the pyridine ring will appear in the aromatic region. C-2 and C-5 are attached to heteroatoms (N and O, respectively) and are expected to be downfield. C-4, bearing the heavy iodine atom, will be significantly shielded (the "heavy atom effect"). C-3 and C-6 will have chemical shifts typical for carbons in a nitropyridine system.
- Cyclopropoxy Carbons:** The methine carbon (C-1') will be found around 60 ppm, while the methylene carbons (C-2', C-3') are highly shielded and will appear at a very upfield chemical shift, typically below 10 ppm.

Mass Spectrometry (MS)

Mass spectrometry is a destructive analytical technique that provides information about the molecular weight and elemental composition of a compound. The fragmentation pattern can also offer valuable structural clues.

Experimental Protocol: Mass Spectrometry Data Acquisition

For a molecule like **5-Cyclopropoxy-4-iodo-2-nitropyridine**, Electrospray Ionization (ESI) is a suitable "soft" ionization technique that is likely to yield the molecular ion.

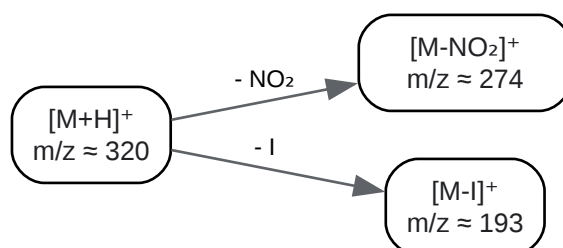
- **Sample Preparation:** Dissolve a small amount of the compound (e.g., 1 mg) in a suitable solvent like methanol or acetonitrile (1 mL).
- **Instrumentation:** Utilize a high-resolution mass spectrometer (e.g., Q-TOF or Orbitrap) equipped with an ESI source.
- **Data Acquisition:** Infuse the sample solution into the ESI source. Acquire the mass spectrum in positive ion mode over a relevant mass-to-charge (m/z) range. The expected molecular weight is approximately 319.97 g/mol .

Predicted Mass Spectrum Data

m/z	Ion
~320	$[M+H]^+$
~290	$[M-NO]^+$
~274	$[M-NO_2]^+$
~193	$[M-I]^+$

Interpretation of Mass Spectrum:

- **Molecular Ion:** The protonated molecular ion $[M+H]^+$ is expected to be the base peak or a very prominent peak in the ESI mass spectrum.
- **Fragmentation Pattern:** The fragmentation of nitropyridines is often initiated by the loss of the nitro group or parts of it.[5] The loss of the iodine atom is also a likely fragmentation pathway. The cyclopropoxy group may also undergo fragmentation. A plausible fragmentation pathway is illustrated below.



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Figure 3. A simplified proposed fragmentation pathway for **5-Cyclopropoxy-4-iodo-2-nitropyridine**.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation, which causes molecular vibrations.[6]

Experimental Protocol: IR Data Acquisition

Attenuated Total Reflectance (ATR) is a common and convenient method for obtaining IR spectra of solid samples.

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FT-IR) spectrometer.
- Data Acquisition: Record the spectrum over the mid-infrared range (typically 4000-400 cm^{-1}).

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Intensity	Assignment
~3100-3000	Medium	Aromatic C-H stretching
~1600, ~1470	Medium-Strong	Aromatic C=C and C=N stretching
~1530, ~1350	Strong	Asymmetric and symmetric NO_2 stretching
~1250	Strong	Aryl-O-C stretching (ether)
~1020	Medium	Cyclopropyl C-C stretching
Below 800	Medium-Strong	C-I stretching and aromatic C-H bending

Interpretation of IR Spectrum:

- **Nitro Group:** The most characteristic peaks in the IR spectrum will be the strong absorptions corresponding to the asymmetric and symmetric stretching vibrations of the nitro (NO_2) group.
- **Aromatic System:** The $\text{C}=\text{C}$ and $\text{C}=\text{N}$ stretching vibrations of the pyridine ring will be observed in the $1600\text{--}1450\text{ cm}^{-1}$ region. Aromatic C-H stretching will be seen just above 3000 cm^{-1} .
- **Cyclopropoxy Group:** The aryl-O-C ether linkage will give rise to a strong band around 1250 cm^{-1} . The cyclopropyl ring itself has characteristic C-C stretching vibrations.
- **Iodo Group:** The C-I stretching vibration occurs at low wavenumbers, often below 600 cm^{-1} , which may be at the edge of or outside the typical measurement range of some instruments.

Conclusion

The comprehensive spectroscopic analysis of **5-Cyclopropoxy-4-iodo-2-nitropyridine** through NMR, MS, and IR techniques provides a detailed and unambiguous confirmation of its molecular structure. The predicted data, based on established principles and analysis of related compounds, offers a reliable reference for researchers working with this important synthetic intermediate. The characteristic signals, including the downfield aromatic protons in the ^1H NMR spectrum, the unique carbon shifts in the ^{13}C NMR spectrum, the molecular ion peak in the mass spectrum, and the strong nitro group absorptions in the IR spectrum, collectively serve as a fingerprint for the positive identification and purity assessment of this compound.

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